

# Essential Safety and Operational Guidance for Handling Tetrabromocatechol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetrabromocatechol*

Cat. No.: *B147477*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent chemicals like **Tetrabromocatechol**. This document provides immediate, essential safety protocols, operational plans, and disposal guidelines to foster a secure research environment.

## Chemical and Physical Properties

A summary of the key quantitative data for **Tetrabromocatechol** is presented below. This information is critical for safe handling and emergency preparedness.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Br <sub>4</sub> O <sub>2</sub>	PubChem
Molecular Weight	425.69 g/mol	Santa Cruz Biotechnology, PubChem
CAS Number	488-47-1	Santa Cruz Biotechnology, TCI Chemicals, PubChem
Appearance	White to slightly pale reddish-yellow solid (crystal/powder)	TCI Chemicals
Melting Point	189-193 °C	BDMAEE
Oral LD50 (Mouse)	136 mg/kg	TCI Chemicals
Dermal Irritation (Rabbit)	500 mg/24H (Mild)	TCI Chemicals
Eye Irritation (Rabbit)	50 µg/24H (Severe)	TCI Chemicals

## Personal Protective Equipment (PPE)

When handling **Tetrabromocatechol**, a comprehensive approach to personal protection is mandatory to prevent exposure. The following PPE should be utilized:

- Eye and Face Protection: Wear safety glasses with side shields or goggles.<sup>[1]</sup> If there is a splash hazard, a face shield should also be worn.<sup>[2]</sup>
- Skin Protection: Chemical-resistant gloves (e.g., impervious gloves) and protective clothing are required to prevent skin contact.<sup>[1][2]</sup>
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, a NIOSH/MSHA-approved respirator should be worn.<sup>[1]</sup> For high airborne contaminant concentrations, a positive-pressure supplied-air respirator may be necessary.<sup>[1]</sup> In general, handling should be performed in a well-ventilated area, ideally within a chemical fume hood.<sup>[2][3]</sup>

## Step-by-Step Handling and Storage Procedures

Handling:

- Engineering Controls: Always handle **Tetrabromocatechol** in a well-ventilated area.<sup>[1][3]</sup> The use of a chemical fume hood is strongly recommended to minimize inhalation exposure. Ensure that safety showers and eyewash stations are readily accessible.<sup>[1][3]</sup>
- Personal Hygiene: Wash hands and face thoroughly after handling the compound.<sup>[2][4]</sup> Do not eat, drink, or smoke in areas where **Tetrabromocatechol** is handled or stored.<sup>[2]</sup>
- Preventing Contamination: Avoid creating dust when handling the solid form.<sup>[1]</sup> Use appropriate tools and techniques to minimize the generation of airborne particles.

#### Storage:

- Container Integrity: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[1][3]</sup>
- Temperature: Store at room temperature.<sup>[1]</sup>
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.<sup>[3]</sup>

## Emergency and Disposal Plans

#### Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.<sup>[3]</sup> Remove contact lenses if present and easy to do.<sup>[1]</sup> Seek immediate medical attention.<sup>[1][2]</sup>
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.<sup>[3]</sup> If skin irritation occurs, get medical advice.<sup>[1]</sup>
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[1]</sup> If breathing is difficult, give oxygen. If not breathing, give artificial respiration.<sup>[1]</sup> Call a poison center or doctor if you feel unwell.<sup>[1]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[3]</sup> Never give anything by mouth to an unconscious person.<sup>[1][3]</sup> Rinse mouth with water and drink plenty of water.<sup>[3]</sup> Seek immediate medical attention.<sup>[2]</sup>

## Spill Response:

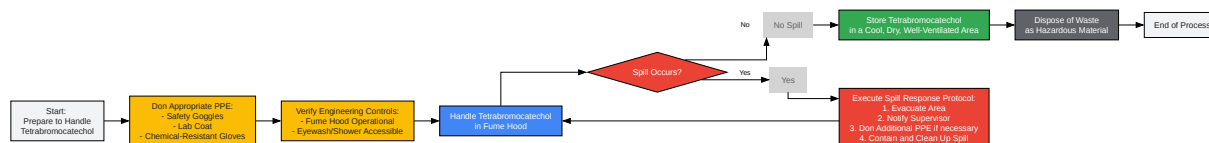
In the event of a spill, follow these steps:

- Evacuate: Immediately notify others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.<sup>[1]</sup>
- Clean-up: For a powder spill, cover with a plastic sheet or tarp to minimize spreading.<sup>[1]</sup> Use personal protective equipment and sweep up the material, placing it in an appropriate container for disposal.<sup>[1][3]</sup> Avoid creating dust.<sup>[1]</sup> Clean the contaminated surface thoroughly.<sup>[1]</sup>

## Disposal:

Disposal of **Tetrabromocatechol** and any contaminated materials must be handled as hazardous waste. All waste must be disposed of in accordance with local, state, and federal regulations.<sup>[1][5]</sup> Do not allow the chemical to enter drains or waterways, as it may be harmful to aquatic life.<sup>[2][5]</sup> Contact a licensed professional waste disposal service to dispose of this material.

## Tetrabromocatechol Handling Workflow



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Caption: Workflow for the safe handling of **Tetrabromocatechol**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)